

Optimizing CCT241533 hydrochloride concentration for experiments

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Compound of Interest

Compound Name: CCT241533 hydrochloride

CAS No.: 1431697-96-9

Cat. No.: B606546

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Technical Support Center: CCT241533 Hydrochloride

Welcome to the technical support center for **CCT241533 hydrochloride**. This resource is designed to assist researchers, scientists, and drug development professionals in optimizing their experiments using this potent and selective Chk2 inhibitor. Here you will find troubleshooting guides, frequently asked questions (FAQs), detailed experimental protocols, and visual aids to streamline your research.

Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action for **CCT241533 hydrochloride**?

A1: **CCT241533 hydrochloride** is a potent and selective ATP-competitive inhibitor of Checkpoint Kinase 2 (Chk2), a key serine/threonine kinase in the DNA damage response (DDR) pathway.^{[1][2][3]} It binds to the ATP pocket of Chk2, preventing its kinase activity.^{[1][4]} Upon DNA double-strand breaks, Chk2 is activated by Ataxia Telangiectasia Mutated (ATM) kinase.^{[3][4]} Activated Chk2 then phosphorylates downstream targets to initiate cell cycle

arrest, facilitate DNA repair, or induce apoptosis if the damage is beyond repair.[3][4]

CCT241533 blocks these downstream events by inhibiting Chk2.[4][5]

Q2: How should I dissolve and store **CCT241533 hydrochloride**?

A2: Proper dissolution and storage are critical for maintaining the compound's activity.

- **Stock Solutions:** For in vitro experiments, it is recommended to prepare stock solutions in fresh, anhydrous DMSO.[2] **CCT241533 hydrochloride** is soluble in DMSO at concentrations up to 100 mM.[6] For aqueous solutions, it is soluble up to 10 mM in water with gentle warming.[6]
- **Storage:** The lyophilized powder should be stored at -20°C for up to 3 years.[2][7] Stock solutions in DMSO can be stored at -80°C for up to one year or at -20°C for up to one month.[2][5][7] It is advisable to aliquot the stock solution to avoid repeated freeze-thaw cycles.[5][7]

Q3: What is a typical working concentration for CCT241533 in cell culture experiments?

A3: The optimal concentration of **CCT241533 hydrochloride** will vary depending on the cell line and the specific experimental endpoint. However, a general starting range for cellular use is between 500 nM and 5 µM.[8] For mechanistic studies, concentrations that inhibit Chk2 biomarkers (like pS516) but are non-toxic are recommended.[4] Full inhibition of Chk2 autophosphorylation at S516 in cell lines like HT-29 and HeLa has been observed at concentrations of 1 µM and higher.[4]

Q4: Does CCT241533 have off-target effects?

A4: While CCT241533 is highly selective for Chk2 over the related kinase Chk1 (approximately 80-fold selectivity), it can inhibit other kinases at higher concentrations.[1][4] A kinase screen at a concentration of 1 µM showed that CCT241533 could inhibit other kinases such as PHK, MARK3, GCK, and MLK1 by more than 80%.[3][8] It is crucial to perform dose-response experiments to find the optimal concentration that is selective for Chk2 in your specific experimental setup.[3]

Troubleshooting Guide

Issue	Possible Cause	Suggested Solution
No or weak inhibition of Chk2 activity.	Compound Degradation: Improper storage or repeated freeze-thaw cycles of the stock solution.	Prepare fresh stock solutions in anhydrous DMSO and aliquot for single use. Store as recommended (-80°C for long-term). [2] [5] [7]
Low Inhibitor Concentration: The concentration used is insufficient for your specific cell line or assay.	Perform a dose-response experiment to determine the optimal IC50 value in your system. A broad range from 1 nM to 10 µM is a good starting point. [3]	
Cell Line Resistance: The chosen cell line may have a deficient Chk2 pathway or intrinsic resistance mechanisms.	Verify the expression and activation of Chk2 in your cell line using a positive control (e.g., a cell line with a known functional Chk2 pathway). [3] [4]	
High cytotoxicity observed in control cells.	High Inhibitor Concentration: The concentration used may be too high, leading to off-target effects or general cellular stress.	Perform a dose-response curve to determine the GI50 (50% growth inhibition) and work at concentrations below this for mechanistic studies. [4] [9]
Solvent Toxicity: The final concentration of the solvent (e.g., DMSO) in the cell culture medium may be toxic.	Ensure the final solvent concentration is below the toxic threshold for your cell line (typically <0.1% for DMSO). [9]	
Inconsistent results between experiments.	Cell Passage Number: Using cells with a high passage number can lead to genetic drift and altered cellular responses.	Use cells with a consistent and low passage number for all experiments. [9]
Reagent Variability: Inconsistent preparation of	Prepare fresh dilutions for each experiment from a	

CCT241533 hydrochloride validated stock solution.
dilutions.

Data Presentation: CCT241533 Hydrochloride Activity

Table 1: In Vitro Potency and Selectivity

Target	IC50 (nM)	Ki (nM)	Selectivity (fold vs. Chk1)
Chk2	3[1][5][6]	1.16[1][5]	-
Chk1	190 - 245[1][4]	-	~63-82

Table 2: Cellular Activity in Different Human Cancer Cell Lines

Cell Line	Cytotoxicity (GI50 in μ M)	Full pS516 Inhibition (μ M)
HT-29	1.7[1][4]	1[4]
HeLa	2.2[1][4]	≥ 0.5 [4]
MCF-7	5.1[1]	Not specified

Experimental Protocols

Protocol 1: Western Blot Analysis of Chk2 Phosphorylation

This protocol is to assess the inhibition of DNA damage-induced Chk2 autophosphorylation at Serine 516.

- Cell Seeding: Seed cells (e.g., HT-29 or HeLa) in 6-well plates and allow them to adhere overnight.

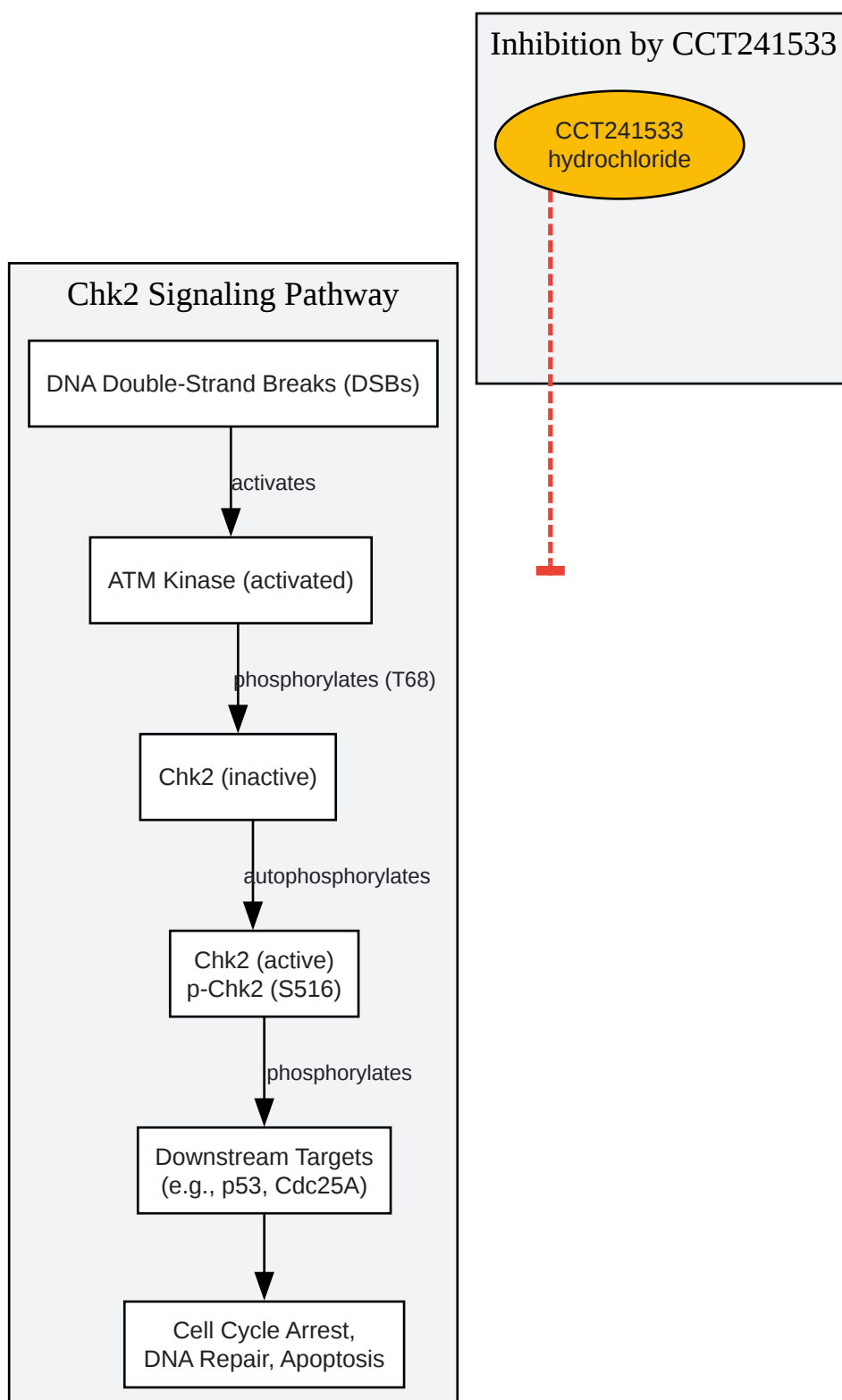
- Pre-treatment with CCT241533: Pre-incubate the cells with varying concentrations of **CCT241533 hydrochloride** (e.g., 0.1 μ M to 10 μ M) or vehicle control (DMSO) for 1 hour.^[4]
- Induction of DNA Damage: Add a DNA-damaging agent (e.g., 50 μ M etoposide) to the media and incubate for a further 5 hours.^[4]
- Cell Lysis: Wash the cells with ice-cold PBS and lyse them in RIPA buffer supplemented with protease and phosphatase inhibitors.
- Protein Quantification: Determine the protein concentration of each lysate using a standard protein assay (e.g., BCA assay).
- SDS-PAGE and Transfer: Load equal amounts of protein (20-30 μ g) onto an SDS-polyacrylamide gel. After electrophoresis, transfer the proteins to a nitrocellulose or PVDF membrane.
- Antibody Incubation:
 - Block the membrane with 5% non-fat milk or BSA in TBST for 1 hour at room temperature.
 - Incubate the membrane with a primary antibody specific for phospho-Chk2 (Ser516) overnight at 4°C.
 - Wash the membrane three times with TBST.
 - Incubate with an appropriate HRP-conjugated secondary antibody for 1 hour at room temperature.
 - Wash the membrane three times with TBST.
- Detection: Visualize the protein bands using an enhanced chemiluminescence (ECL) detection system.
- Stripping and Re-probing: To confirm equal protein loading, the membrane can be stripped and re-probed with an antibody against total Chk2 or a loading control like GAPDH.

Protocol 2: Cell Viability (SRB) Assay

This protocol measures cell density based on the measurement of cellular protein content.

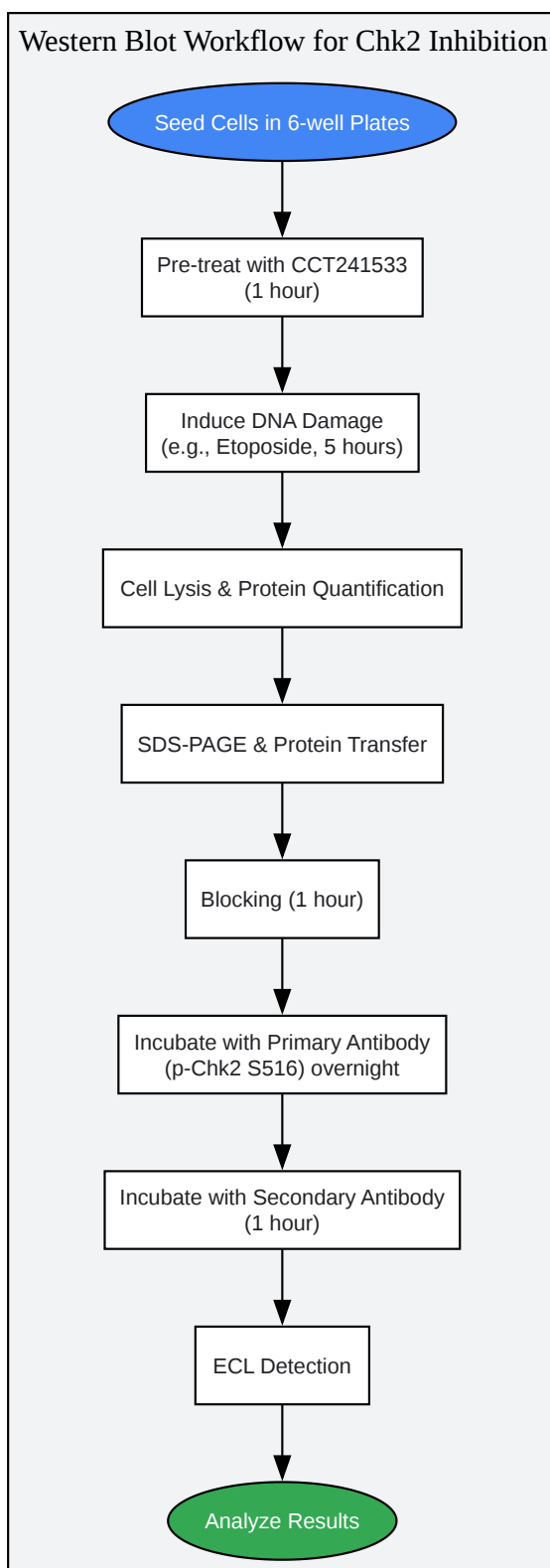
- **Cell Seeding:** Seed cells in a 96-well plate at an appropriate density and allow them to attach overnight.
- **Compound Treatment:** Treat the cells with a range of concentrations of **CCT241533 hydrochloride**. Include a vehicle-only control.
- **Incubation:** Incubate the plates for the desired period (e.g., 96 hours).^[4]
- **Cell Fixation:** Gently remove the culture medium and fix the cells by adding 100 µL of cold 10% (w/v) trichloroacetic acid (TCA) to each well. Incubate at 4°C for 1 hour.
- **Washing:** Wash the plates five times with slow-running tap water and allow them to air dry completely.
- **Staining:** Add 50 µL of 0.4% (w/v) sulforhodamine B (SRB) solution in 1% acetic acid to each well and incubate at room temperature for 30 minutes.
- **Washing:** Quickly wash the plates four times with 1% (v/v) acetic acid to remove unbound dye. Allow the plates to air dry.
- **Solubilization:** Add 200 µL of 10 mM Tris base solution (pH 10.5) to each well to solubilize the protein-bound dye.
- **Absorbance Measurement:** Measure the absorbance at 510 nm using a microplate reader.
- **Data Analysis:** Calculate the GI50 value, which is the concentration of the compound that inhibits cell growth by 50%.

Visualizations



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Caption: CCT241533 inhibits Chk2 autophosphorylation and activation.



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Caption: Workflow for assessing CCT241533 effect on Chk2 phosphorylation.

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